

BACE1 FRET-Based Assays: Technical Support Center

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Compound of Interest

Compound Name: Ac-Glu-Asp(EDANS)-Lys-Pro-Ile-Leu-Phe-Phe-Arg-Leu-Gly-Lys(DABCYL)-Glu-NH₂

Cat. No.: B12371384

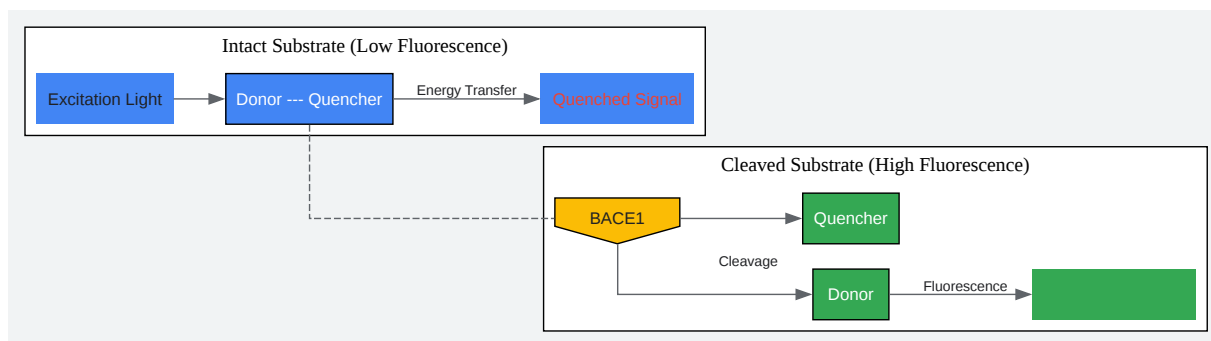
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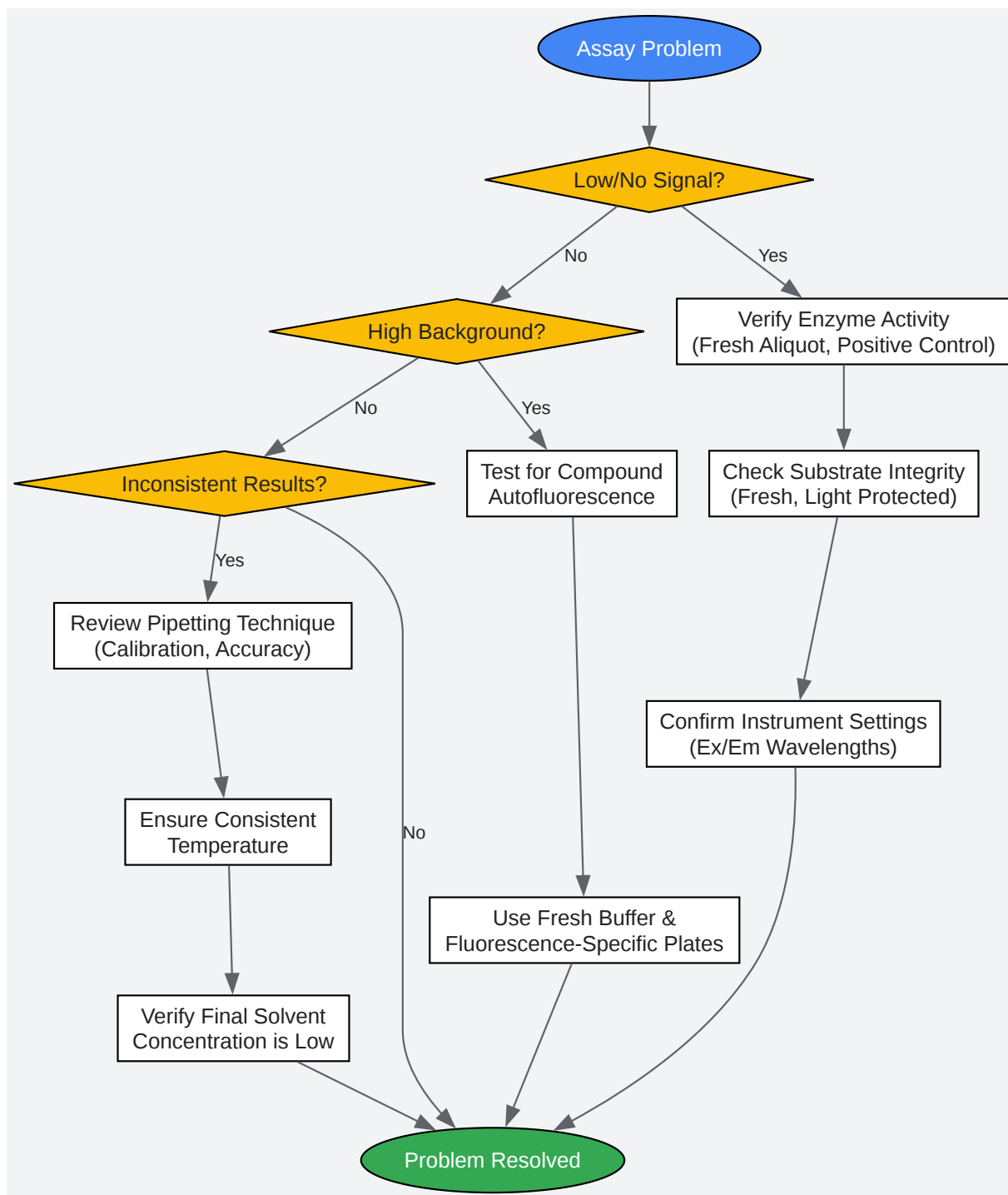
Welcome to the technical support center for BACE1 FRET-based assays. This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting assistance and answer frequently asked questions to ensure the successful execution of your experiments.

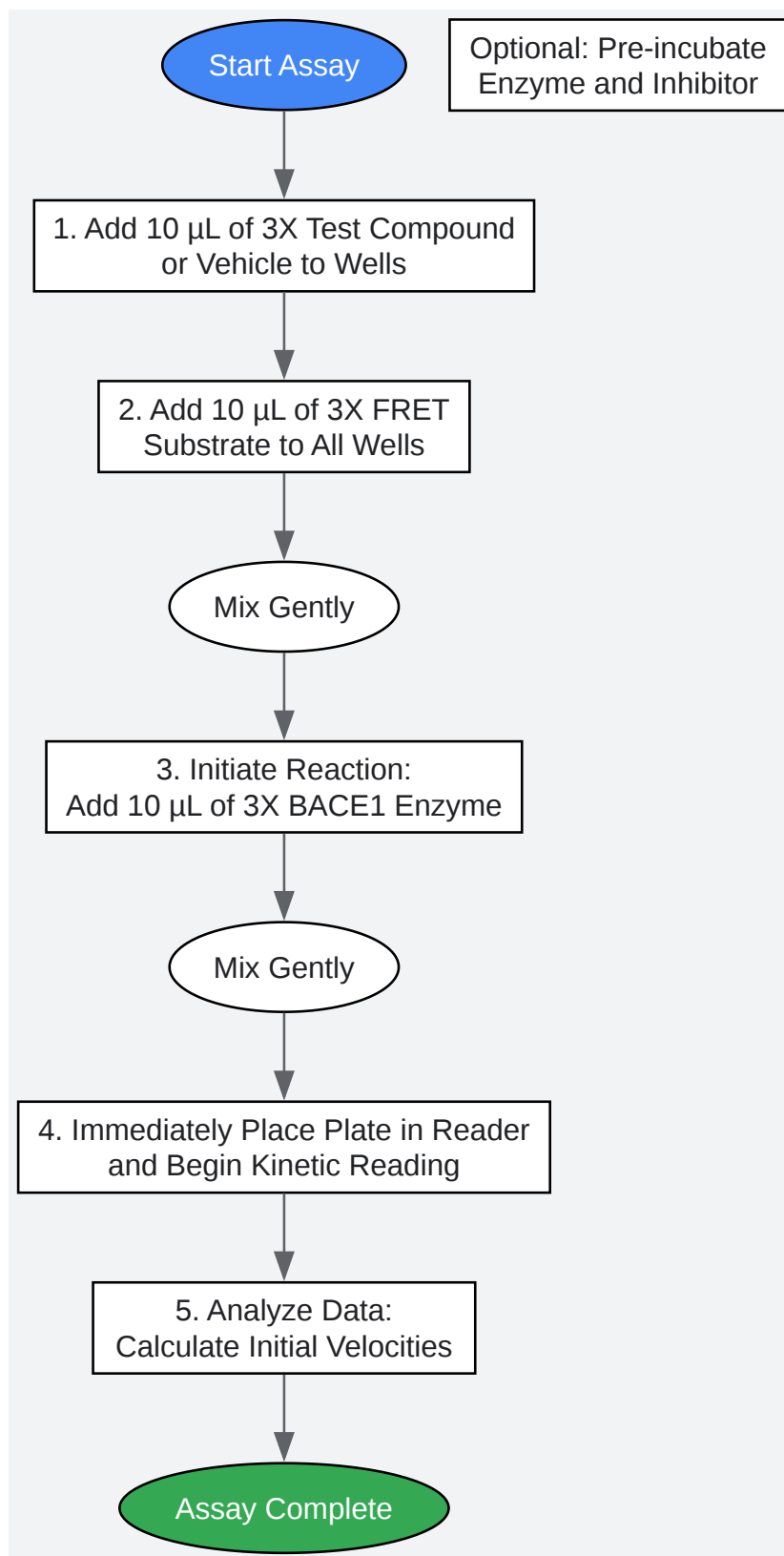
Frequently Asked Questions (FAQs)

Q1: What is the fundamental principle of a BACE1 FRET-based assay?

A BACE1 FRET (Fluorescence Resonance Energy Transfer) assay is a method to measure the enzymatic activity of BACE1.^[1] The assay utilizes a synthetic peptide substrate that mimics the BACE1 cleavage site on the amyloid precursor protein (APP).^[1] This substrate is labeled with two different molecules: a fluorescent donor and a quencher acceptor.^[1] When the substrate is intact, the donor and quencher are close to each other, and the donor's fluorescence is absorbed by the quencher, resulting in a low fluorescence signal.^[2] When BACE1 cleaves the substrate, the donor and quencher are separated, leading to an increase in the donor's fluorescence.^[2] This increase in fluorescence is directly proportional to the BACE1 activity and can be measured over time.^[1]







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References

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